

Purity Analysis of Commercial 2-Bromo-5-methoxybenzoic Acid: A Comparative Guide

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Compound of Interest

Compound Name: 2-Bromo-5-methoxybenzoic acid

Cat. No.: B042474

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For researchers and professionals in drug development, the purity of starting materials is a critical parameter influencing reaction yield, impurity profiles, and the overall quality of the final product. This guide provides a comparative overview of the purity of commercially available **2-Bromo-5-methoxybenzoic acid** from various suppliers, supported by standardized experimental protocols for verification.

Commercial Supplier Purity Comparison

The purity of **2-Bromo-5-methoxybenzoic acid** can vary between suppliers. While most vendors provide a product with a stated purity of 98% or higher, lots can differ. Below is a summary of stated purities from various suppliers based on publicly available data. It is crucial to note that for rigorous applications, incoming quality control analysis is always recommended.

Supplier	Stated Purity	Method of Analysis
Sigma-Aldrich	98% [1]	Not specified on product page
Leyan	99.44% [2]	HPLC [2]
Jai Swaminarayan Multichem	99%+ [3]	Not specified on product page
Otto Chemie Pvt. Ltd.	98% [4] [5]	Not specified on product page
Thermo Fisher Scientific	≥98.5%	HPLC [6]
Hebei Chuanghai Biotechnology	99% [7]	Not specified on product page
Career Henan Chemical Co.	97%-99% [7]	Not specified on product page

Note: The data presented is based on information available from the suppliers' websites and certificates of analysis. Purity may vary between different batches from the same supplier.

Experimental Protocol for Purity Determination by High-Performance Liquid Chromatography (HPLC)

High-Performance Liquid Chromatography (HPLC) is a standard and reliable method for assessing the purity of **2-Bromo-5-methoxybenzoic acid**.[\[2\]](#)[\[8\]](#)[\[9\]](#) This protocol outlines a general procedure that can be adapted for this purpose.

Objective: To determine the purity of a **2-Bromo-5-methoxybenzoic acid** sample by quantifying the main peak area relative to the total peak area of all components.

Materials and Reagents:

- **2-Bromo-5-methoxybenzoic acid** sample
- Acetonitrile (HPLC grade)
- Water (HPLC grade)
- Phosphoric acid or Formic acid (for mass spectrometry compatible methods)[\[8\]](#)

- Volumetric flasks
- Pipettes
- HPLC vials

Instrumentation:

- HPLC system with a UV detector
- C18 reverse-phase column (e.g., 4.6 mm x 250 mm, 5 μ m particle size)

Procedure:

- Mobile Phase Preparation: Prepare a mobile phase consisting of a mixture of acetonitrile and water (e.g., 50:50 v/v) with an acid modifier (e.g., 0.1% phosphoric acid). The exact ratio may need to be optimized for best peak separation.
- Standard Solution Preparation: Accurately weigh a known amount of a **2-Bromo-5-methoxybenzoic acid** reference standard and dissolve it in the mobile phase to prepare a stock solution of known concentration (e.g., 1 mg/mL). Prepare a series of dilutions from the stock solution to create a calibration curve.
- Sample Solution Preparation: Accurately weigh a known amount of the commercial **2-Bromo-5-methoxybenzoic acid** sample and dissolve it in the mobile phase to a similar concentration as the standard stock solution.
- HPLC Analysis:
 - Set the column temperature (e.g., 30 °C).
 - Set the flow rate (e.g., 1.0 mL/min).
 - Set the UV detection wavelength (e.g., 254 nm).
 - Inject a blank (mobile phase) to establish a baseline.
 - Inject the standard solutions to generate a calibration curve.

- Inject the sample solution.
- Data Analysis:
 - Integrate the peaks in the chromatogram for the sample solution.
 - Calculate the percentage purity using the area normalization method:
 - $\% \text{ Purity} = (\text{Area of the main peak} / \text{Total area of all peaks}) \times 100$

Experimental Workflow

The following diagram illustrates the logical workflow for the purity comparison of commercial **2-Bromo-5-methoxybenzoic acid**.



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Caption: Workflow for Purity Comparison of Commercial Samples.

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